

# Aggregation Number of SURFONIC JL-80X Micelles: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: SURFONIC JL 80X

Cat. No.: B1166411

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## Introduction

SURFONIC JL-80X is a nonionic surfactant, an alkoxyated linear alcohol, recognized for its effective wetting and detergency properties.<sup>[1]</sup> It serves as a viable and safer alternative to surfactants like Triton X-100. A critical parameter for characterizing the behavior of surfactants in solution is the aggregation number (N<sub>agg</sub>), which defines the average number of surfactant monomers that associate to form a single micelle. This parameter is fundamental in various applications, including drug delivery, solubilization, and formulation science, as it dictates the size, shape, and overall concentration of micelles in a solution.<sup>[2][3][4]</sup>

This technical guide provides an in-depth overview of the methodologies employed to determine the micelle aggregation number, with a specific focus on its application to SURFONIC JL-80X. While a definitive aggregation number for SURFONIC JL-80X is not readily available in public literature, this document equips researchers with the necessary experimental protocols and theoretical understanding to determine this value empirically.

## Physicochemical Properties of SURFONIC JL-80X

A comprehensive understanding of the physicochemical properties of SURFONIC JL-80X is essential for the design and interpretation of experiments aimed at determining its aggregation number. The table below summarizes key properties based on available technical data.

Property	Value	Reference
Appearance (25°C)	Clear and substantially free of suspended matter	[1]
Cloud Point (1% aqueous)	57 - 62 °C	[1][5]
Color (Pt-Co, 25°C)	100 max	[1]
pH (1% solution)	6.5 - 7.5	[1]
Water (wt%)	0.5 max	[1]
Density (g/ml at 25°C)	1.0037	[1]
Viscosity (kinematic, cSt at 25°C)	51	[1][6]
Surface Tension (dynes/cm, 25°C, 0.1% solution)	29.2	[1][5]
Hydroxyl Number (theoretical)	97	[1]
HLB Value	13.1	[1][7][8]

## Experimental Protocols for Determining Micelle Aggregation Number

The determination of the micelle aggregation number can be accomplished through various experimental techniques. The choice of method often depends on the specific surfactant properties, available equipment, and the desired accuracy. Commonly employed methods include fluorescence quenching, light scattering, and isothermal titration calorimetry.

### Steady-State Fluorescence Quenching

This is a widely used and relatively accessible method for determining the aggregation number of micelles.[9][10][11] The technique relies on the quenching of a fluorescent probe (fluorophore) solubilized within the micelles by a quencher molecule that is also partitioned into the micelles.

Principle:

The degree of fluorescence quenching is dependent on the concentration of micelles. By measuring the fluorescence intensity at varying quencher concentrations, the micelle concentration can be determined. The aggregation number is then calculated from the total surfactant concentration, the critical micelle concentration (CMC), and the determined micelle concentration.<sup>[10]</sup>

#### Materials:

- SURFONIC JL-80X
- Fluorescent Probe (e.g., Pyrene)
- Quencher (e.g., Cetylpyridinium Chloride or Coumarin 153)
- High-purity water
- Spectrofluorometer

#### Procedure:

- Preparation of Stock Solutions:
  - Prepare a stock solution of SURFONIC JL-80X at a concentration significantly above its Critical Micelle Concentration (CMC).
  - Prepare a stock solution of the fluorescent probe (e.g., pyrene in a suitable solvent like acetone) at a concentration that ensures no more than one probe molecule per micelle on average.
  - Prepare a stock solution of the quencher.
- Sample Preparation:
  - Prepare a series of solutions containing a fixed concentration of SURFONIC JL-80X (above the CMC) and a fixed concentration of the fluorescent probe.
  - To this series, add varying concentrations of the quencher.

- Allow the solutions to equilibrate to ensure the partitioning of the probe and quencher into the micelles.
- Fluorescence Measurement:
  - Measure the steady-state fluorescence intensity of the probe in each sample using a spectrofluorometer. The excitation and emission wavelengths will be specific to the chosen fluorescent probe (for pyrene, excitation is typically around 335 nm, and emission is monitored at around 373 nm and 384 nm).
- Data Analysis:
  - The relationship between the fluorescence intensity and the quencher concentration can be described by the following equation, assuming Poisson distribution of the quencher in the micelles:
    - $\ln(I_0 / I) = [Q] / [M]$
    - Where:
      - $I_0$  is the fluorescence intensity in the absence of the quencher.
      - $I$  is the fluorescence intensity in the presence of the quencher.
      - $[Q]$  is the concentration of the quencher.
      - $[M]$  is the concentration of the micelles.
  - A plot of  $\ln(I_0 / I)$  versus  $[Q]$  should yield a straight line with a slope of  $1 / [M]$ .
  - The aggregation number (Nagg) can then be calculated using the following formula:
    - $N_{agg} = (C_{total} - CMC) / [M]$
    - Where:
      - $C_{total}$  is the total surfactant concentration.
      - CMC is the critical micelle concentration of the surfactant.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the steady-state fluorescence quenching experiment for determining the micelle aggregation number.

Caption: Workflow for determining micelle aggregation number via fluorescence quenching.

## Conclusion

The aggregation number of SURFONIC JL-80X micelles is a crucial parameter for its effective application in research and industry. While a specific value is not publicly documented, this guide provides the theoretical framework and detailed experimental protocols necessary for its determination. The steady-state fluorescence quenching method, in particular, offers a robust and accessible approach for researchers. Accurate determination of the aggregation number will enable a more precise understanding and manipulation of the self-assembly properties of SURFONIC JL-80X, leading to optimized formulations and enhanced performance in its various applications.

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- To cite this document: BenchChem. [Aggregation Number of SURFONIC JL-80X Micelles: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166411#aggregation-number-of-surfonic-jl-80x-micelles]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)